

Technical Support Center: Storage & Stability of 2-Iodopropane-d6

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Compound of Interest

Compound Name: 2-Iodopropane-1,1,1,3,3,3-d6

CAS No.: 39091-64-0

Cat. No.: B3044169

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Product: 2-Iodopropane-d6 (Isopropyl Iodide-d6) CAS: 75-30-9 (unlabeled analog), 684198 (Sigma SKU reference) Critical Issue: Photolytic and thermal decomposition leading to iodine release (

).

Diagnostic & Troubleshooting (Q&A)

Q1: Why has my clear 2-iodopropane-d6 turned yellow or brown?

A: The color change indicates the presence of free elemental iodine (

). Alkyl iodides possess a weak Carbon-Iodine (C-I) bond (

). Exposure to photons (UV/visible light) or elevated temperatures causes homolytic cleavage of this bond.

- Mechanism: The cleavage generates an isopropyl radical and an iodine radical (

). Two iodine radicals recombine to form molecular iodine (

), which dissolves in the liquid, acting as a chromophore (yellow

brown

violet).

- Impact: While the molar percentage of decomposition might be low (<1%), free iodine is a potent electrophile and oxidant that can interfere with sensitive coupling reactions (e.g., Grignard formation, nucleophilic substitutions).

Q2: Can I restore a degraded (yellow) sample?

A: Yes, through chemical scavenging or distillation.

- Method A (In-situ Scavenging): Add bright, activated copper turnings or silver wool directly to the bottle. The metal reacts with free iodine to form insoluble metal iodides (). The supernatant will return to colorless over 1-12 hours.
- Method B (Extraction): For heavily degraded bulk samples, wash with a 5% Sodium Thiosulfate () solution, separate the organic layer, dry over , and distill. Note: This is generally not recommended for small quantities of deuterated solvents due to yield loss.

Q3: Why is there a piece of wire in my new bottle?

A: That is a sacrificial stabilizer. Manufacturers (e.g., Sigma-Aldrich, Merck) often include a strip of Copper (Cu) or Silver (Ag) wire/foil. This acts as a continuous scavenger.

- Status Check:
 - Shiny Copper: Active stabilizer; solvent is protected.
 - Black/Dark Coating: The copper is heavily oxidized (formation). If the liquid is also yellow, the stabilizer is exhausted and must be replaced.

Q4: Does deuteration affect storage stability?

A: Chemically, no; Economically, yes. The kinetic isotope effect (KIE) does not significantly strengthen the C-I bond against photolysis. However, because 2-iodopropane-d6 is a high-

value reagent (often 50x–100x the cost of the protonated analog), strict adherence to "Cold/Dark/Inert" storage is financially critical to prevent waste.

Storage Protocols & Best Practices

To prevent iodine release, you must block the energy sources that trigger homolytic cleavage.

The "Cold-Dark-Inert" Triad

Parameter	Requirement	Technical Rationale
Temperature	2°C to 8°C	Arrhenius suppression of thermal bond cleavage.
Light	Amber Glass / Foil	Blocks UV radiation (200–400 nm) that excites the transition in the C-I bond.
Atmosphere	Argon or Nitrogen	Displaces oxygen, which can accelerate radical chain propagation.
Stabilizer	Copper Turnings	Continuously precipitates free iodine as Copper(I) Iodide (CuI). ^[1]

Protocol: Preparing a Long-Term Storage Aliquot

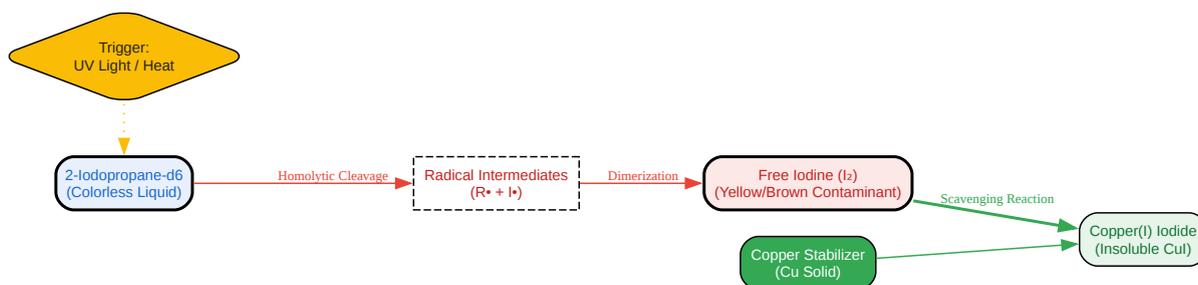
Use this workflow when receiving a new shipment to maximize shelf-life.

- **Inspection:** Verify the liquid is colorless. If yellow, treat with activated copper immediately.
- **Stabilizer Addition:** Place 2-3 strands of clean, acid-washed copper wire (or analytical grade copper turnings) into the storage vial.
- **Inert Gas Purge:** Gently flow dry Argon over the liquid surface for 30 seconds to displace headspace air.

- Seal: Cap tightly with a Teflon-lined septum cap. Wrap the cap junction with Parafilm to prevent vapor loss (volatile bp: ~89°C).
- Light Block: Wrap the vial in aluminum foil if not using amber glass.
- Refrigerate: Store at 4°C.

Mechanism & Stabilization Logic (Visualization)

The following diagram illustrates the competing pathways of Decomposition (Red) and Stabilization (Green).



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Figure 1: The decomposition pathway driven by energy input vs. the scavenging pathway provided by copper stabilization.[2][3][4]

References

- Sigma-Aldrich.Product Specification: **2-Iodopropane-1,1,1,3,3,3-d6**. [5] Retrieved from [1]
- TCI Chemicals.Product Safety & Storage: 2-Iodopropane (stabilized with Copper chip). Retrieved from [1]
- Deepwater Chemicals.Technical Data Sheet: 2-Iodopropane Storage and Handling. Retrieved from

- National Research Council (US). Chemistry of Iodine in Containment (Hydrolysis and Radiolysis of Organic Iodides). Nuclear Regulatory Commission. Retrieved from [1]

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Sources

- 1. JP2005024073A - Alkyl iodide storage container and purifying method of alkyl iodide - Google Patents [patents.google.com]
- 2. CN112110473A - Method for recovering cuprous iodide from iodine and copper containing waste - Google Patents [patents.google.com]
- 3. US7617934B2 - Alkyl iodide storage container and method for purification of alkyl iodide - Google Patents [patents.google.com]
- 4. US3425798A - Process for the removal of iodine from organic compounds - Google Patents [patents.google.com]
- 5. 2-Iodopropane-1,1,1,3,3,3-d6 Aldrich [sigmaaldrich.com]
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